

3-Chloro-5-(trifluoromethyl)pyridine safety data sheet (SDS) summary

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3-Chloro-5-(trifluoromethyl)pyridine
Cat. No.:	B1270821

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An In-depth Technical Safety Guide for **3-Chloro-5-(trifluoromethyl)pyridine**

This technical guide provides a comprehensive summary of the safety data for **3-Chloro-5-(trifluoromethyl)pyridine**, compiled for researchers, scientists, and professionals in drug development. The information is collated from various Safety Data Sheets (SDS) to ensure a thorough overview of physical and chemical properties, hazard classifications, and safety procedures.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **3-Chloro-5-(trifluoromethyl)pyridine**. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₃ ClF ₃ N	--INVALID-LINK--
Molecular Weight	181.54 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	85148-26-1	--INVALID-LINK--, --INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Melting Point	23-27 °C	--INVALID-LINK--
Boiling Point	133-138 °C	--INVALID-LINK--
Flash Point	54.4 °C (closed cup)	--INVALID-LINK--

Hazard Identification and Classification

3-Chloro-5-(trifluoromethyl)pyridine is classified as a hazardous substance. The GHS hazard statements and classifications from aggregated sources are presented below.

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

Source: --INVALID-LINK--, --INVALID-LINK--

Signal Word: Danger

Toxicological Information

Specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **3-Chloro-5-(trifluoromethyl)pyridine** are not readily available in the reviewed safety data sheets. The hazard classifications are based on the criteria of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Occupational Exposure Limits

Occupational Exposure Limits (OELs) have not been established for **3-Chloro-5-(trifluoromethyl)pyridine**. It is recommended to handle the substance in a well-ventilated area, and to minimize exposure.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3-Chloro-5-(trifluoromethyl)pyridine** are not provided in the SDS. However, the hazard classifications (e.g., skin and eye irritation) are typically determined using standardized methods, such as those described by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for In Vitro Skin Irritation Testing (based on OECD 439): The potential for skin irritation is often assessed using reconstructed human epidermis (RhE) models like EpiSkin™, EpiDerm™, and SkinEthic™.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The general procedure involves:

- Topical application of the test substance to the RhE tissue.
- An exposure period, which for the SkinEthic™ model is 42 minutes.[\[3\]](#)
- Rinsing the substance from the tissue surface.
- A post-incubation period of 42 hours to allow for the development of cytotoxic effects.[\[3\]](#)
- Assessment of cell viability using a cellular assay, commonly the MTT assay, which measures mitochondrial dehydrogenase activity.[\[1\]](#)
- A substance is classified as an irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to a negative control.[\[4\]](#)

General Protocol for Eye Irritation Testing: Historically, eye irritation potential was determined using the in vivo Draize rabbit eye test.[\[5\]](#) However, in vitro and ex vivo methods are now more

common. One such method is the Reconstructed Human Cornea-like Epithelial (RhCE) Tissue Model.[6][7] The general steps include:

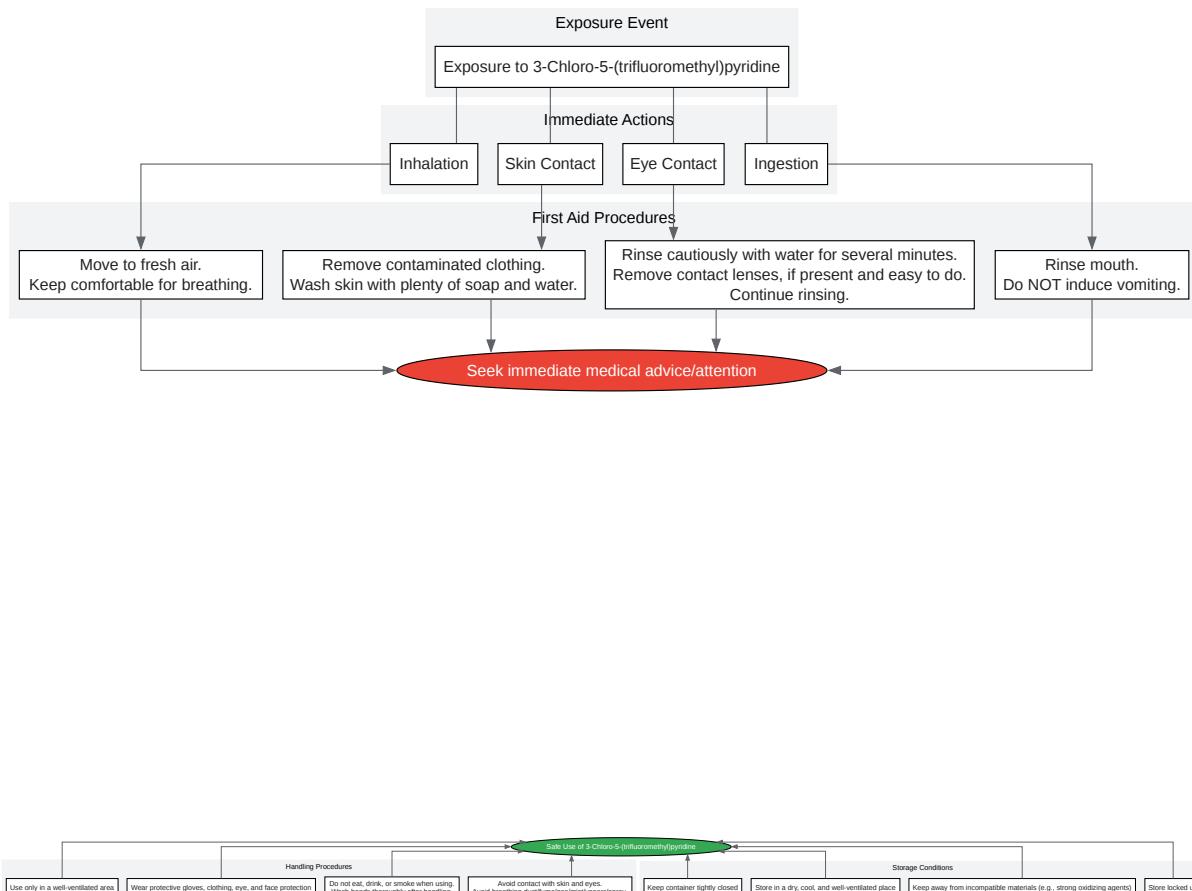
- Topical application of the test substance to the RhCE tissue model.
- A defined exposure period (e.g., 30 minutes for liquids).[7]
- Washing the substance from the tissue.
- A post-incubation period.
- Evaluation of tissue viability using the MTT assay.[6]
- The irritation potential is determined by comparing the viability of the treated tissue to a negative control.[6]

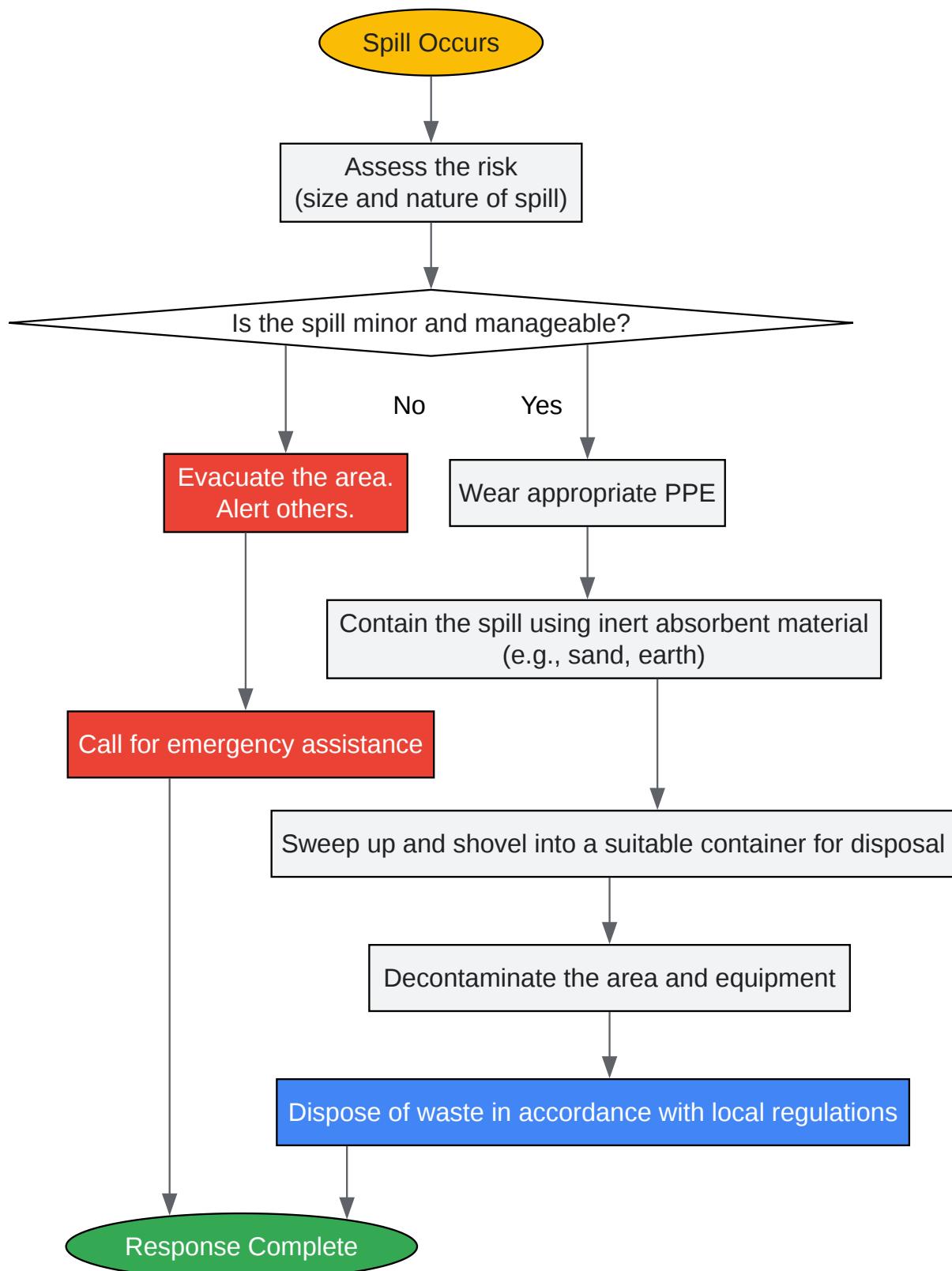
Safety and Handling

Proper handling and storage are crucial to minimize the risks associated with **3-Chloro-5-(trifluoromethyl)pyridine**.

First Aid Measures

A systematic approach to first aid is critical in the event of an exposure.



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- To cite this document: BenchChem. [3-Chloro-5-(trifluoromethyl)pyridine safety data sheet (SDS) summary]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1270821#3-chloro-5-trifluoromethyl-pyridine-safety-data-sheet-sds-summary>]

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